

# An In-depth Technical Guide to the Physicochemical Properties of Methyl 1-Naphthaleneacetate

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## Compound of Interest

Compound Name: Methyl 1-naphthaleneacetate

Cat. No.: B1676424

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## Foreword for the Modern Researcher

**Methyl 1-naphthaleneacetate**, a synthetic auxin, holds a significant position in both agricultural and pharmaceutical research. Its role as a plant growth regulator is well-documented, influencing everything from root induction to fruit development.[1][2] Beyond its horticultural applications, it serves as a crucial intermediate in the synthesis of various organic compounds.[3] This guide is designed for the discerning researcher, scientist, and drug development professional. It moves beyond a simple recitation of data, offering a synthesized narrative that explains the "why" behind the "what." We will delve into the core physicochemical properties, the analytical methodologies used to validate them, and the practical insights necessary for its effective application and handling. Every piece of data and every protocol is presented with the aim of ensuring scientific integrity and empowering your research endeavors.

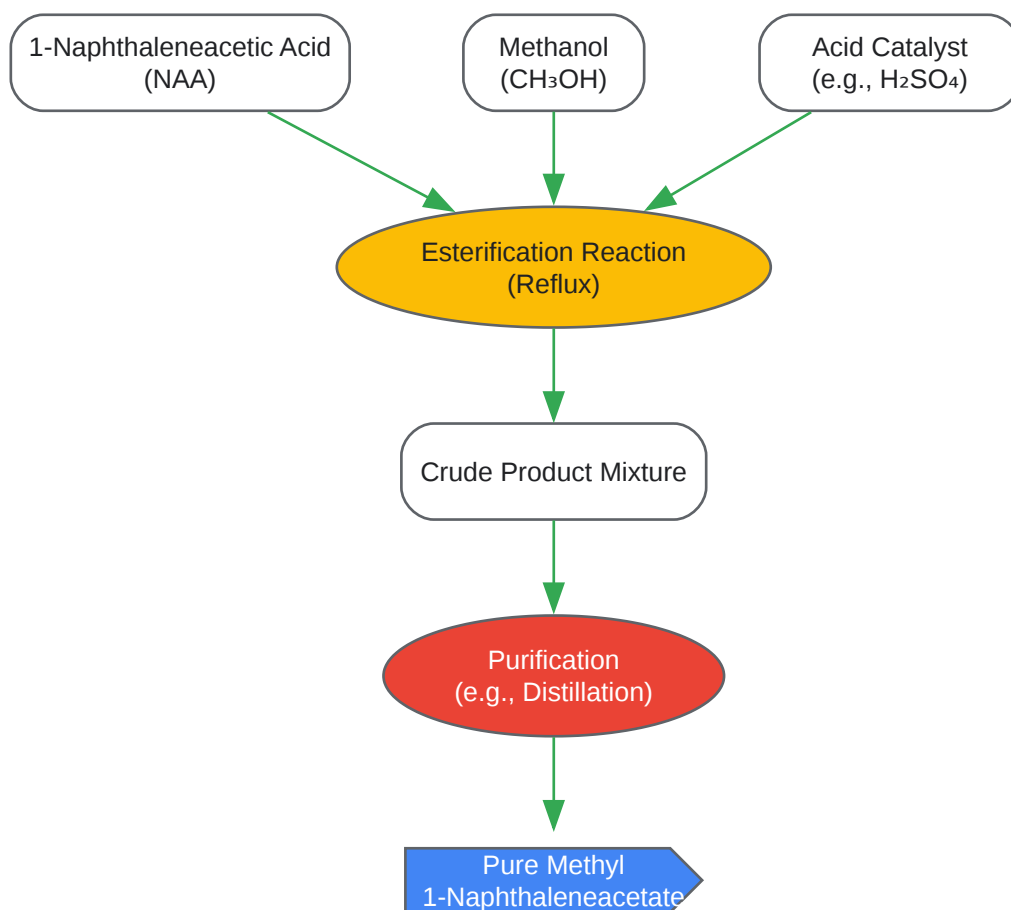
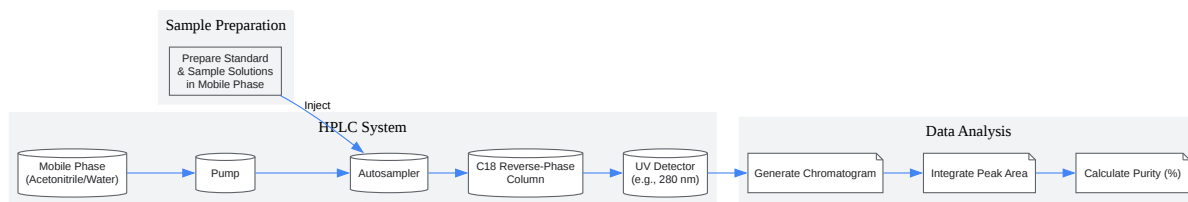
## Core Molecular Identity and Physicochemical Profile

**Methyl 1-naphthaleneacetate** is an aromatic ester characterized by a naphthalene moiety linked to a methyl acetate group.[4] This structure is fundamental to its chemical behavior and biological activity.

## Identifiers and Structural Representation

- Chemical Name: Methyl (naphthalen-1-yl)acetate[5]

- CAS Number: 2876-78-0[3]
- Molecular Formula:  $C_{13}H_{12}O_2$ [3]
- Molecular Weight: 200.23 g/mol [3]
- Synonyms: Methyl 1-naphthylacetate, 1-Naphthaleneacetic acid methyl ester, Hormonit, Kartoffin[3][5][6]



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